Application Notes and Protocols for Tetrindole Mesylate

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Compound of Interest

Compound Name:	*Tetrindole mesylate*
Cat. No.:	*B560206*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper storage, handling, and use of **Tetrindole mesylate** in a laboratory setting. **Tetrindole mesylate** is a potent and selective inhibitor of monoamine oxidase A (MAO-A), making it a valuable tool for research in neuroscience and drug development for depression and other neurological disorders.

Chemical and Physical Properties

Tetrindole mesylate is a white to off-white solid. A summary of its key chemical and physical properties is provided in the table below.

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Property	Value	Source
Chemical Name	2,3,3a,4,5,6-Hexahydro-8-cyclohexyl-1H-pyrazino[3,2,1-j,k]carbazole mesylate	
CAS Number	170964-68-8	[1]
Molecular Formula	$C_{20}H_{26}N_2 \cdot CH_3SO_3H$	
Molecular Weight	390.54 g/mol	
Purity	≥99% (HPLC)	[1][2]
Solubility	Soluble to 100 mM in DMSO.	
Appearance	Solid	

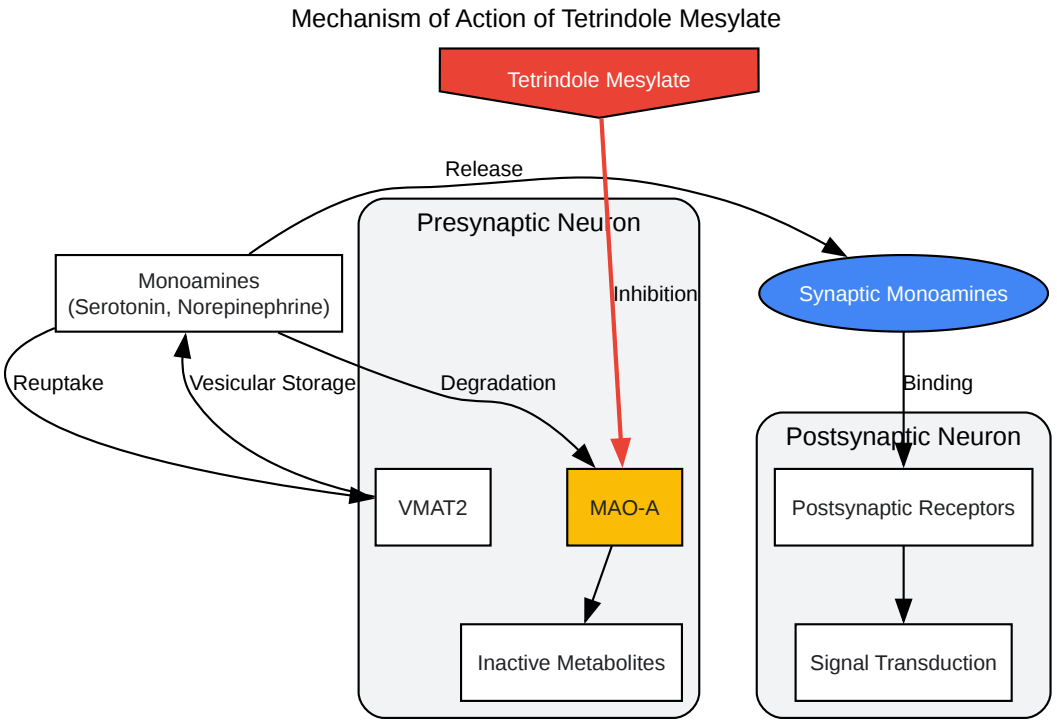
Mechanism of Action: Selective MAO-A Inhibition

Tetrindole mesylate is a selective inhibitor of monoamine oxidase A (MAO-A). MAO-A is a key enzyme in the degradation of monoamine neurotransmitters such as serotonin, norepinephrine, and dopamine in the brain.[3][4] By inhibiting MAO-A, **Tetrindole mesylate** increases the levels of these neurotransmitters in the synaptic cleft, which is believed to be the primary mechanism of its antidepressant effects.[4] It exhibits a significantly higher affinity for MAO-A over MAO-B.

Target	K_i Value
MAO-A (rat brain mitochondria)	0.4 µM
MAO-B (rat brain mitochondria)	110 µM

The following diagram illustrates the signaling pathway affected by **Tetrindole mesylate**.

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Caption: Inhibition of MAO-A by **Tetrindole mesylate**.

Storage and Handling

Storage Conditions

There are conflicting reports on the optimal storage temperature for **Tetrindole mesylate**, with some sources suggesting room temperature and others -20°C. For long-term storage and to ensure maximum stability, it is recommended to store **Tetrindole mesylate** at -20°C, desiccated and protected from light. For short-term use, storage at room temperature is acceptable.

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Storage Condition	Recommended Duration	Notes
-20°C, desiccated, dark	Long-term (months to years)	Ideal for maintaining compound integrity.
Room Temperature	Short-term (days to weeks)	Suitable for frequently used aliquots.

Handling Precautions

As with any chemical compound, standard laboratory safety precautions should be followed.[5] [6]

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemical-resistant gloves.[6]
- Ventilation: Handle in a well-ventilated area or a chemical fume hood.[6]
- Avoid Contact: Avoid contact with skin, eyes, and clothing. In case of contact, rinse thoroughly with water.[5]
- Avoid Inhalation: Avoid breathing dust.[5]
- Hygienic Practices: Wash hands thoroughly after handling.[6]

For detailed safety information, it is recommended to consult a comprehensive Safety Data Sheet (SDS) from the supplier.

Experimental Protocols

Preparation of Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of **Tetrindole mesylate** in DMSO.

Materials:

- **Tetrindole mesylate** powder

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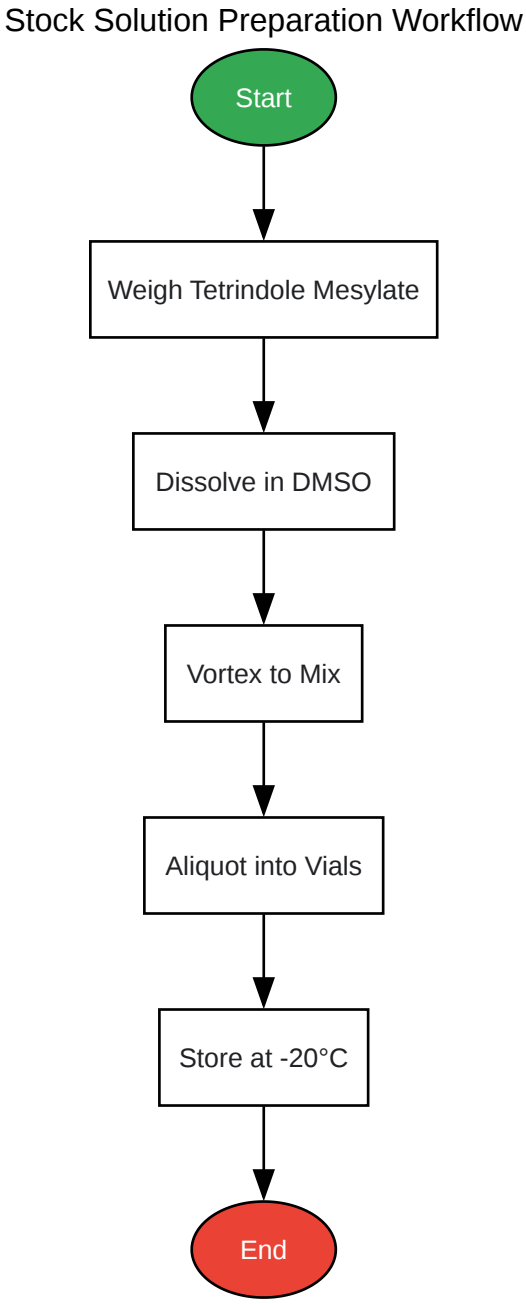
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Weighing: Accurately weigh the desired amount of **Tetrindole mesylate** powder. For a 1 mL of 10 mM stock solution, weigh 3.9054 mg.
- Dissolving: Add the weighed powder to a sterile microcentrifuge tube. Add the appropriate volume of anhydrous DMSO.
- Mixing: Vortex the solution until the powder is completely dissolved. Gentle warming in a water bath (up to 37°C) may aid dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

The following diagram outlines the workflow for preparing a stock solution.

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Caption: Workflow for preparing **Tetrindole mesylate** stock solution.

In Vitro MAO-A Inhibition Assay (Fluorometric)

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This protocol is adapted from commercially available MAO-A inhibitor screening kits and provides a method to determine the inhibitory activity of **Tetrindole mesylate**.[3][7]

Materials:

- **Tetrindole mesylate** stock solution (e.g., 10 mM in DMSO)
- MAO-A enzyme (human or rat recombinant)
- MAO-A substrate (e.g., tyramine)
- Fluorometric probe (e.g., Amplex Red or equivalent)
- Horseradish peroxidase (HRP)
- Assay buffer (e.g., 100 mM potassium phosphate, pH 7.4)
- 96-well black, flat-bottom microplate
- Fluorescence microplate reader (Ex/Em = ~530-560 nm / ~590-600 nm)

Procedure:

- Prepare Reagents:
  - Prepare a series of dilutions of **Tetrindole mesylate** in assay buffer. The final concentration in the assay will be half of this concentration.
  - Prepare a working solution of MAO-A enzyme in assay buffer.
  - Prepare a detection mix containing the MAO-A substrate, fluorometric probe, and HRP in assay buffer.
- Assay Setup:
  - Add 50 µL of the diluted **Tetrindole mesylate** or vehicle control (assay buffer with the same percentage of DMSO as the highest concentration of the inhibitor) to the wells of the 96-well plate.

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- Add 50 µL of the MAO-A enzyme working solution to each well.
- Incubate the plate at 37°C for 15 minutes to allow the inhibitor to bind to the enzyme.

- Initiate Reaction:
  - Add 100 µL of the detection mix to each well to start the reaction.
- Measurement:
  - Immediately measure the fluorescence intensity at 37°C in a kinetic mode for 30-60 minutes, taking readings every 1-2 minutes.
- Data Analysis:
  - Determine the reaction rate (slope of the linear portion of the kinetic curve).
  - Calculate the percentage of inhibition for each concentration of **Tetrindole mesylate** compared to the vehicle control.
  - Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC_{50} value.

Stability Study Protocol

This protocol outlines a method to assess the stability of **Tetrindole mesylate** in solution under various conditions.[8][9][10]

Materials:

- **Tetrindole mesylate** stock solution
- Solvents of interest (e.g., DMSO, PBS pH 7.4)
- Temperature-controlled incubators or chambers (e.g., 25°C/60% RH, 40°C/75% RH)
- Light exposure chamber (as per ICH Q1B guidelines)
- HPLC system with a suitable column (e.g., C18) and a stability-indicating method

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Procedure:

- Sample Preparation:
  - Prepare solutions of **Tetrindole mesylate** at a known concentration in the desired solvents.
  - Aliquot the solutions into appropriate vials.
- Storage Conditions:
  - Store the vials under different conditions:
    - Long-term: 25°C/60% RH (protected from light)
    - Accelerated: 40°C/75% RH (protected from light)
    - Photostability: As per ICH Q1B guidelines (in a photostability chamber)
    - Control: -20°C (as a baseline)
- Time Points:
  - Analyze the samples at predetermined time points (e.g., 0, 1, 3, and 6 months for long-term and accelerated studies; shorter intervals for photostability).[9]
- Analysis:
  - At each time point, analyze the samples by HPLC to determine the concentration of **Tetrindole mesylate** remaining.
  - Monitor for the appearance of any degradation products.
- Data Evaluation:
  - Calculate the percentage of the initial concentration of **Tetrindole mesylate** remaining at each time point.

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- Plot the percentage remaining against time for each storage condition to determine the degradation rate.

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References

- 1. Tetrindole mesylate | CAS 170964-68-8 | Tocris Bioscience [tocris.com]
- 2. scbt.com [scbt.com]
- 3. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 4. Enzyme Inhibition Assays for Monoamine Oxidase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. sigmaaldrich.cn [sigmaaldrich.cn]
- 8. How to Conduct Stability Studies for Small Molecule Drugs – StabilityStudies.in [stabilitystudies.in]
- 9. japsonline.com [japsonline.com]
- 10. pharmtech.com [pharmtech.com]
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